

(R)-(+)-1-Octyn-3-ol material safety data sheet (MSDS) analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-(+)-1-Octyn-3-ol

CAS No.: 32556-70-0

Cat. No.: B1353312

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet for **(R)-(+)-1-Octyn-3-ol**

Introduction: Beyond the Checklist

For the modern researcher and drug development professional, a Material Safety Data Sheet (MSDS), or its globally harmonized successor, the Safety Data Sheet (SDS), is more than a regulatory formality. It is the foundational document for a dynamic risk assessment, a critical first step in the experimental design process. This guide moves beyond a simple recitation of SDS sections to provide a senior scientist's perspective on interpreting and applying the safety data for **(R)-(+)-1-Octyn-3-ol** (CAS No. 32556-70-0). This chiral acetylenic alcohol is a valuable building block in organic synthesis, notably as an intermediate for prostaglandins and other complex molecules.^{[1][2]} Its utility, however, is paired with a specific hazard profile that demands a nuanced understanding to ensure laboratory safety and experimental integrity.

This document is structured to follow the logical workflow of a researcher: understanding the inherent chemical character, identifying potential hazards, implementing robust control measures, and preparing for contingencies.

Part 1: Physicochemical and Hazard Profile

A thorough understanding of a chemical's properties is the bedrock of its safe handling. These are not merely numbers but predictors of behavior under various laboratory conditions. **(R)-(+)-1-Octyn-3-ol** is a colorless to light yellow liquid and is classified as an acetylenic alcohol, meaning it possesses both a hydroxyl (-OH) group and a carbon-carbon triple bond.[2][3] This dual functionality dictates its reactivity and its hazards.

Key Physicochemical Data

The following table summarizes the essential physical and chemical properties gathered from various safety data sheets and chemical databases.

Property	Value	Source(s)
CAS Number	32556-70-0	[4]
Molecular Formula	C ₈ H ₁₄ O	[4][5]
Molecular Weight	126.20 g/mol	[2][4][5]
Appearance	Colorless to light yellow clear liquid	[5]
Boiling Point	~169.6 °C @ 760 mmHg	[2][6]
Flash Point	~63.9 °C (147 °F)	[6]
Solubility	Moderately soluble in water (3.4 g/L at 20 °C)[2]; Soluble in alcohol[7]	[2][7]
Vapor Pressure	0.5 mmHg @ 25 °C (estimated)	[6]

Causality Insight: The flash point of ~64°C classifies this compound as a combustible liquid (as per OSHA/GHS, a flammable liquid has a flash point < 60°C).[7][8] This is a critical distinction. While not as volatile as acetone or ethanol, it can still form a flammable vapor mixture with air if heated above its flash point. This directly informs the requirement to avoid heating with open flames or on standard hotplates that can spark.

GHS Hazard Identification and Toxicological Summary

The Globally Harmonized System (GHS) provides a standardized language for hazard communication. The primary hazards associated with **(R)-(+)-1-Octyn-3-ol** are summarized below.

Hazard Classification	GHS Code	Signal Word	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	[4][5]
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin	[4]
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled	[4]
Flammable Liquids	Category 4	Warning	H227: Combustible liquid	

Toxicological Data:

- Oral LD50 (mouse): 460 mg/kg (for the racemic mixture)[9]
- Oral LD50 (rat): 340 mg/kg (for the related 1-octen-3-ol)[10]

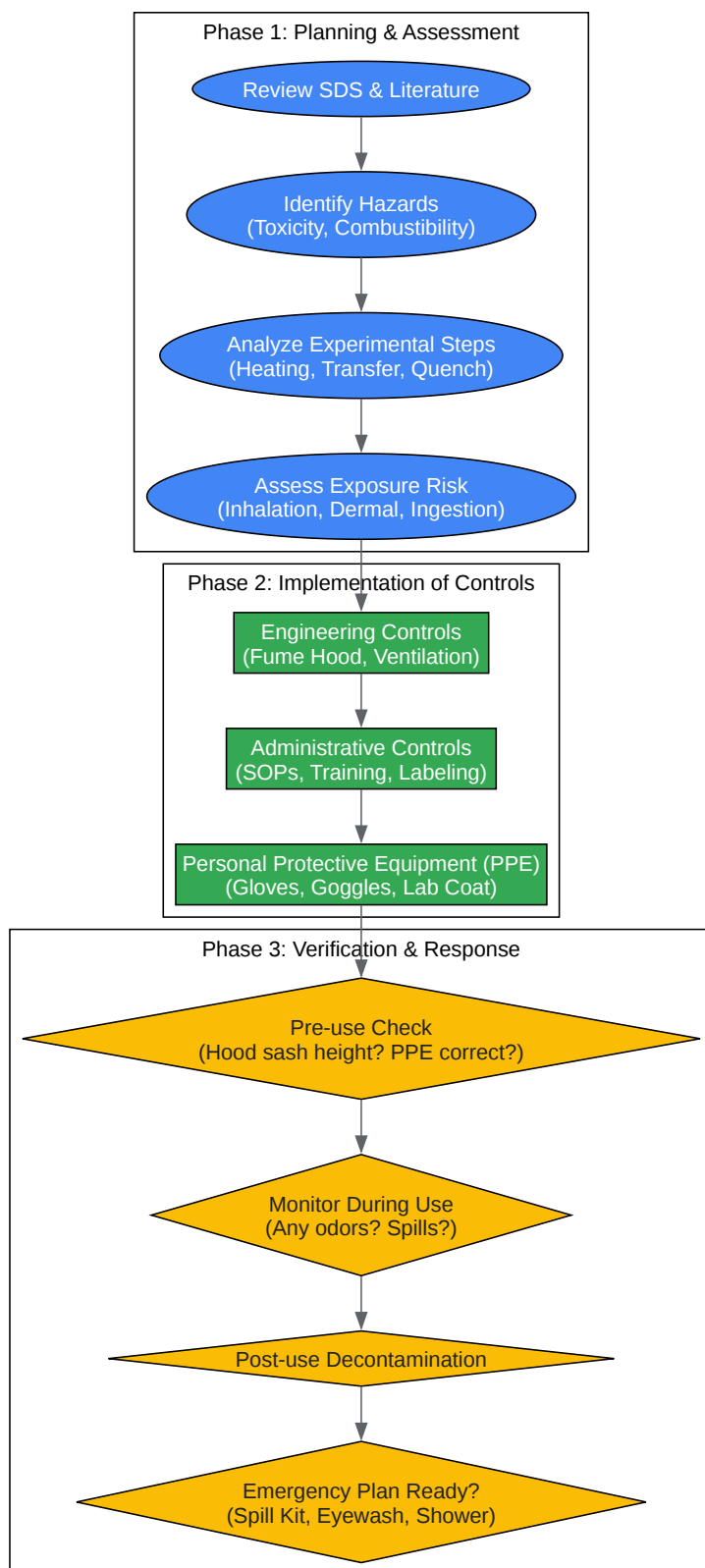
Expert Interpretation: The "Harmful" classification (Category 4) across oral, dermal, and inhalation routes indicates systemic toxicity is a primary concern.[4] Unlike corrosive or immediately irritating substances, the adverse effects of exposure may not be instantly apparent. The LD50 values are moderate, but they underscore that ingestion of even small amounts (on the order of grams for an adult) could be dangerous. The dermal and inhalation toxicity necessitates moving beyond basic splash protection to a more comprehensive exposure control strategy, as detailed in the following sections.

Part 2: The Self-Validating Safety Workflow

A truly robust safety protocol is not a static checklist but a dynamic, self-validating system. This involves a continuous cycle of hazard assessment, control implementation, and procedural verification.

Risk Assessment and Mitigation Workflow

Before any new procedure involving **(R)-(+)-1-Octyn-3-ol**, a formal risk assessment should be conducted. The following workflow provides a structured approach.



[Click to download full resolution via product page](#)

Caption: Risk Assessment and Control Workflow for **(R)-(+)-1-Octyn-3-ol**.

Detailed Protocol: Safe Dispensing in a Laboratory Setting

This protocol demonstrates a self-validating system for a common laboratory task.

Objective: To safely transfer 5 mL of **(R)-(+)-1-Octyn-3-ol** from a stock bottle to a reaction flask.

Materials:

- **(R)-(+)-1-Octyn-3-ol** stock bottle
- Reaction flask
- Appropriate-sized syringe with needle or glass pipette and bulb
- Beaker for secondary containment
- Waste container for contaminated consumables

Personal Protective Equipment (PPE):

- Eye Protection: ANSI Z87.1-compliant chemical splash goggles.[\[8\]](#)[\[11\]](#)
- Hand Protection: Nitrile or neoprene gloves.[\[10\]](#)
- Body Protection: Flame-resistant lab coat.

Procedure:

- Preparation & Verification (Administrative Control):
 - Confirm that the work area is inside a certified chemical fume hood.[\[11\]](#)[\[12\]](#)
 - Verify the fume hood sash is at the indicated operational height.
 - Ensure the locations of the nearest safety shower, eyewash station, and ABC-type fire extinguisher are known and unobstructed.[\[12\]](#)

- Place absorbent, plastic-backed pads on the fume hood work surface to contain minor drips.
- Staging (Engineering Control):
 - Place the stock bottle of **(R)-(+)-1-Octyn-3-ol** and the reaction flask inside a secondary container (e.g., a shallow plastic tray or large beaker) within the fume hood. This contains any potential spills.
 - Remove the cap from the stock bottle and place it on the absorbent pad.
- Dispensing (Procedural Control):
 - Withdraw slightly more than 5 mL of the liquid using the syringe or pipette.
 - Dispense the 5 mL of liquid directly into the reaction flask, keeping the tip of the dispensing tool below the flask opening to minimize splashing.
 - Dispense any excess liquid back into the stock bottle.
- Securing & Cleanup:
 - Securely cap the stock bottle and the reaction flask.
 - Rinse the syringe or pipette with a suitable solvent (e.g., acetone) into a designated waste container.
 - Place all contaminated disposable materials (pipette tips, absorbent pads) into a sealed, labeled hazardous waste bag.
- Final Verification:
 - Wipe down the exterior of the stock bottle and reaction flask before removing them from the fume hood.
 - Return the stock bottle to its designated storage location.^{[1][8]}

- Remove gloves using the proper technique and wash hands thoroughly with soap and water.

Part 3: Emergency and Disposal Protocols

Preparedness is the final pillar of a comprehensive safety strategy.

First Aid and Emergency Response

In the event of an exposure, immediate and correct action is critical. All personnel must be trained on these procedures.

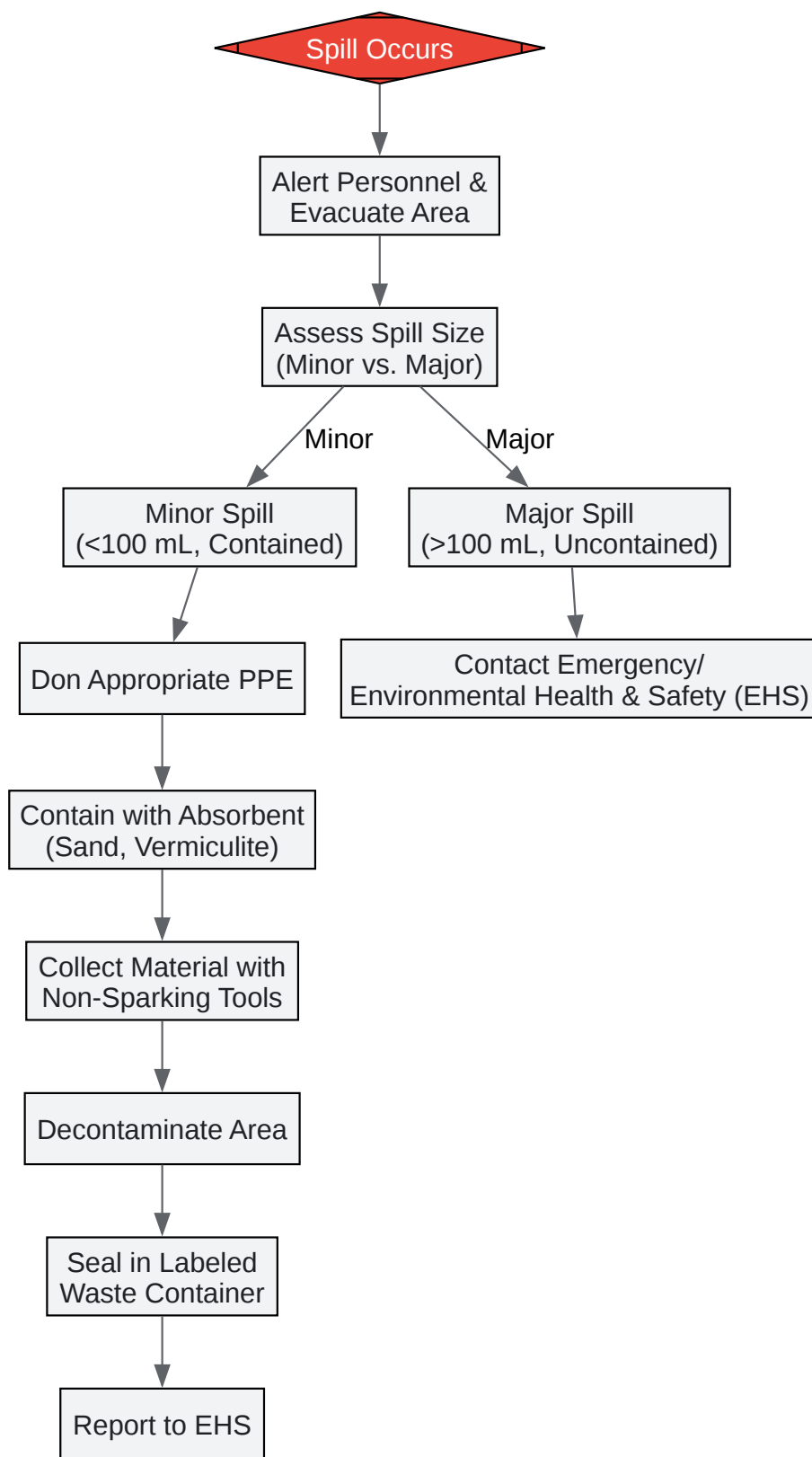
Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.	[8][11]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.	[8][11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[8][11]
Ingestion	DO NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[8][13]

In Case of Fire:

- Use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[8][10]
- Since it is a combustible liquid, containers may explode when heated. Use a water spray to cool unopened containers.[8][14]

Spill and Waste Management Workflow

Proper management of spills and waste prevents wider contamination and ensures regulatory compliance.



[Click to download full resolution via product page](#)

Caption: Spill Response and Waste Management Workflow.

Causality Insight: The use of non-sparking tools for cleanup is crucial. While the liquid itself is not highly flammable at room temperature, the process of cleaning could generate static or a spark, which could ignite vapors if the spill is large or in a poorly ventilated area.[15] All waste generated from the use of **(R)-(+)-1-Octyn-3-ol** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.[7][8]

Conclusion

The safe and effective use of **(R)-(+)-1-Octyn-3-ol** in a research and development setting hinges on a proactive and intelligent approach to safety. By treating the Safety Data Sheet not as a static document but as the first step in a dynamic risk management process, scientists can mitigate hazards, protect themselves and their colleagues, and ensure the integrity of their work. The principles of understanding causality, implementing self-validating protocols, and preparing for contingencies are the hallmarks of a superior safety culture.

References

- Chemsrvc. (n.d.). 1-Octyn-3-ol | CAS#:818-72-4. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 1-Octyn-3-ol. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 1-Octyn-3-ol, (3R)-. PubChem Compound Database. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Understanding the Chemical Properties and Uses of 1-Octyn-3-ol. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). (R)-1-octen-3-ol. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). 1-octyn-3-ol. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 1-Octen-3-ol. Retrieved from [\[Link\]](#)

- Biosolve. (2023, June 7). Safety data sheet according to 1907/2006/EC, Article 31. Retrieved from [\[Link\]](#)
- Health Canada Pest Management Regulatory Agency. (2009, August 18). Consultation Document on Roctenol (3R)-1-octen-3-ol, Proposed Registration Decision PRD2009-09. Retrieved from [\[Link\]](#)
- Regulations.gov. (2012, December 3). Toxicology Scoping Document for the Registration Review of 1-Octen-3-ol (Octenol). Retrieved from [\[Link\]](#)
- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: 1-Octen-3-One Pure. Retrieved from [\[Link\]](#)
- FCAD Group. (n.d.). Acetylenic Alcohols: Emerging Opportunities and Watson's Competitive Edge. Retrieved from [\[Link\]](#)
- Gantrade Corporation. (n.d.). Acetylenic Alcohols. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). (R)-oct-1-en-3-ol. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). 1-Octen-3-ol. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- National Science Teachers Association. (n.d.). Safer Handling of Alcohol in the Laboratory. Retrieved from [\[Link\]](#)
- HSSE World. (2021, July 11). Safe Handling of Acetylene Gas. Retrieved from [\[Link\]](#)
- BOC. (n.d.). Acetylene safety. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. \(R\)-\(+\)-1-Octyn-3-ol, 98+%, Thermo Scientific Chemicals 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [2. nbinno.com \[nbinno.com\]](#)
- [3. gantrade.com \[gantrade.com\]](#)
- [4. 1-Octyn-3-ol, \(3R\)- | C8H14O | CID 6999692 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 1-Octyn-3-ol | C8H14O | CID 13166 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. 1-octyn-3-ol, 818-72-4 \[thegoodscentscopy.com\]](#)
- [7. 1-Octen-3-ol SDS \(Safety Data Sheet\) | Flinn Scientific \[flinnsci.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. 1-Octyn-3-ol | CAS#:818-72-4 | Chemsrsc \[chemsrc.com\]](#)
- [10. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [11. 1-Octyn-3-ol\(818-72-4\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](#)
- [12. Safer Handling of Alcohol in the Laboratory | NSTA \[nsta.org\]](#)
- [13. aurochemicals.com \[aurochemicals.com\]](#)
- [14. fishersci.com \[fishersci.com\]](#)
- [15. chemos.de \[chemos.de\]](#)
- [To cite this document: BenchChem. \[\(R\)-\(+\)-1-Octyn-3-ol material safety data sheet \(MSDS\) analysis\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1353312/docs#r-1-octyn-3-ol-material-safety-data-sheet-msds-analysis\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)